

An In-depth Technical Guide to the Isomers of Dichlorophenyltrichlorosilane

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Compound of Interest

Compound Name: Trichloro(dichlorophenyl)silane

Cat. No.: B1590864

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the isomers of dichlorophenyltrichlorosilane, a group of organosilicon compounds with significant applications in chemical synthesis. Dichlorophenyltrichlorosilane exists as a mixture of isomers, each with unique physical and chemical properties that influence their reactivity and potential applications. This document details the characteristics of the isomeric mixture and outlines synthetic and analytical methodologies relevant to these compounds.

Introduction to Dichlorophenyltrichlorosilane Isomers

Dichlorophenyltrichlorosilane ($C_6H_3Cl_5Si$) is an aromatic organosilicon compound characterized by a phenyl group substituted with two chlorine atoms and a trichlorosilyl ($-SiCl_3$) group. There are six possible constitutional isomers depending on the substitution pattern of the chlorine atoms on the phenyl ring:

- 2,3-Dichlorophenyltrichlorosilane
- 2,4-Dichlorophenyltrichlorosilane
- 2,5-Dichlorophenyltrichlorosilane
- 2,6-Dichlorophenyltrichlorosilane

- 3,4-Dichlorophenyltrichlorosilane
- 3,5-Dichlorophenyltrichlorosilane

Commercially available dichlorophenyltrichlorosilane is typically sold as an isomeric mixture, identified by the CAS number 27137-85-5.^{[1][2]} This mixture is a straw-colored liquid with a pungent odor.^{[1][2][3]}

Physicochemical Properties of the Isomeric Mixture

Quantitative data for the commercially available mixture of dichlorophenyltrichlorosilane isomers are summarized in the table below. It is important to note that these values represent the properties of the mixture and may not correspond to any single, pure isomer.

Property	Value	Reference(s)
Molecular Weight	280.44 g/mol	^{[1][2]}
Boiling Point	260 °C (500 °F) at 760 mmHg	^{[1][2][3]}
Density	1.553 - 1.562 g/cm ³	^{[1][2][3]}
Specific Gravity	1.553 - 1.562	^{[1][3]}
Flash Point	141 - 150 °C (286 °F)	^{[1][2][3]}
Refractive Index	1.5640	^[1]
Vapor Pressure	1 mmHg at 18 °C	^[1]

Chemical Reactivity

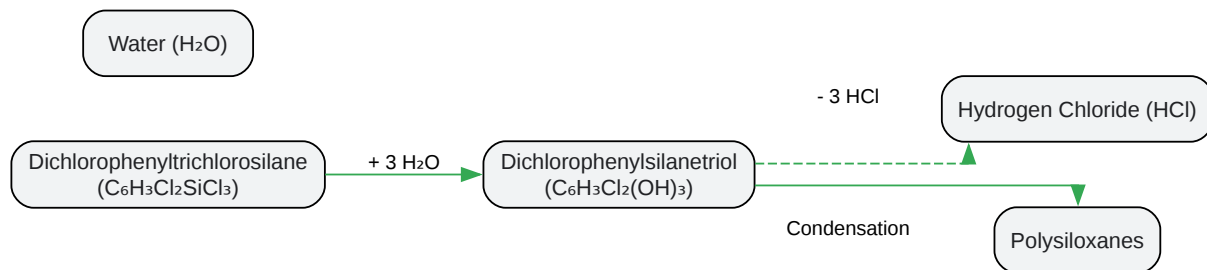
The reactivity of dichlorophenyltrichlorosilane is dominated by the presence of the trichlorosilyl group, which is highly susceptible to hydrolysis.

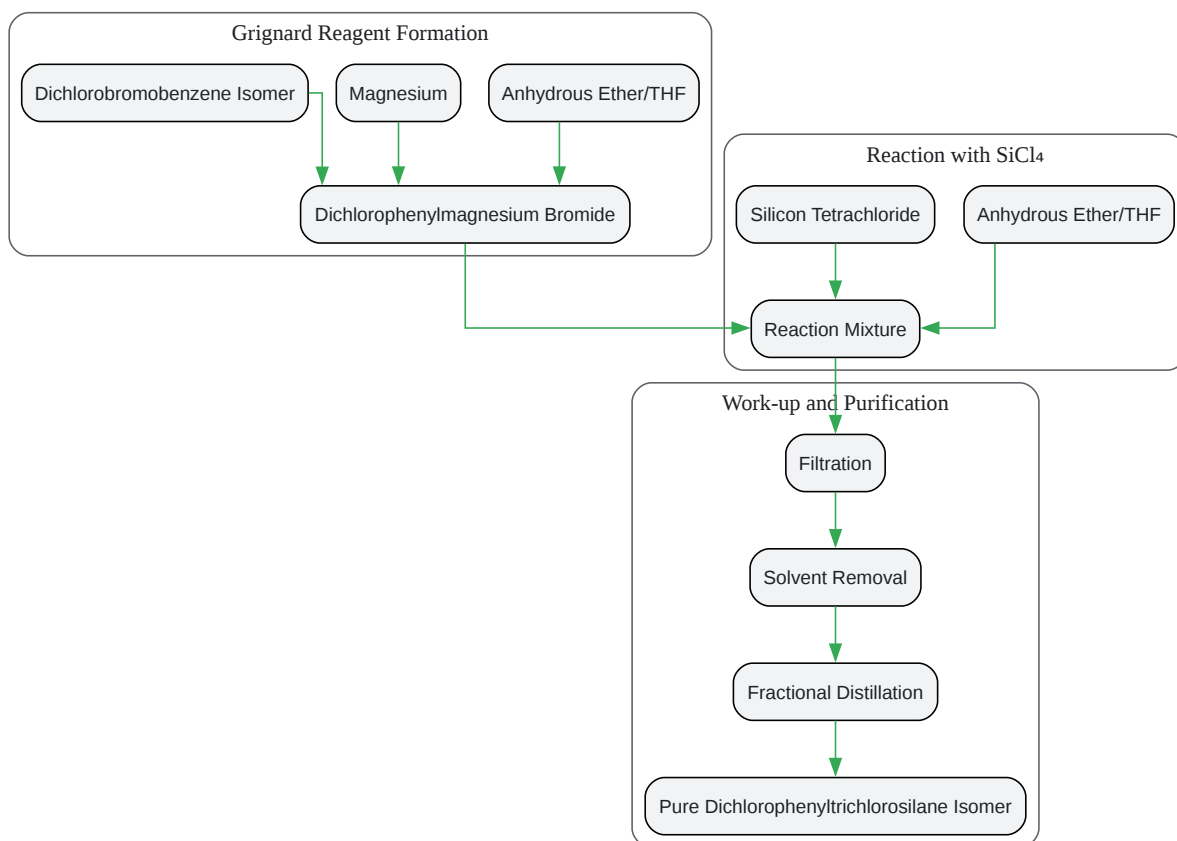
Reaction with Water

Dichlorophenyltrichlorosilane reacts vigorously with water, moist air, or steam.^{[1][2][3]} This hydrolysis reaction produces toxic and corrosive fumes of hydrogen chloride (HCl) and heat,

which can be sufficient to ignite the material.[1][2][3] The reaction can be vigorous or even violent.[2]

Reaction Pathway:





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References

- 1. (DICHLOROPHENYL)TRICHLOROSILANE | 27137-85-5 [chemicalbook.com]
- 2. abdurrahmanince.net [abdurrahmanince.net]
- 3. DICHLOROPHENYLTRICHLOROSILANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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